

An In-Depth Technical Guide to Dichlorophenyl Imidazoldioxolan

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Compound of Interest

Compound Name: *Elubiol*

Cat. No.: *B1630344*

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For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of active compounds is paramount. This guide provides a detailed technical overview of Dichlorophenyl imidazoldioxolan, a molecule with significant applications in both the pharmaceutical and cosmetic industries.

Chemical Identity and Structure

Dichlorophenyl imidazoldioxolan is a complex organic molecule recognized for its therapeutic and cosmetic properties. Its systematic IUPAC name is ethyl 4-[4-[[[(2R,4S)-2-(2,4-dichlorophenyl)-2-(imidazol-1-ylmethyl)-1,3-dioxolan-4-yl]methoxy]phenyl]piperazine-1-carboxylate.[1] Commonly known by synonyms such as **Elubiol** and OristaR DCI, this compound is structurally characterized by a dichlorophenyl group, an imidazole moiety, and a dioxolane ring linked to a piperazine carboxylate.

Chemical Structure:

The chemical structure of Dichlorophenyl imidazoldioxolan is depicted below:

Physicochemical Properties

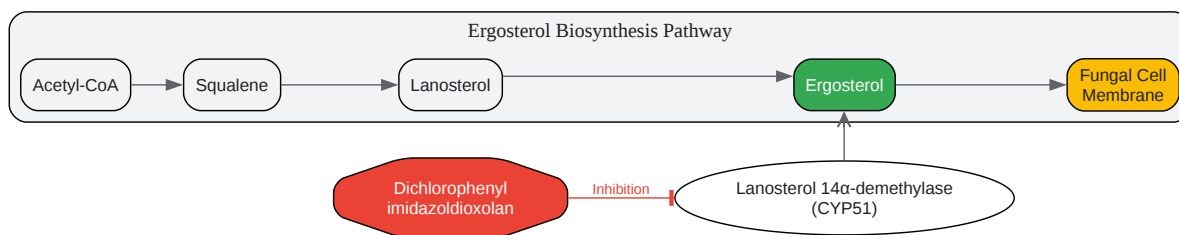
A summary of the key physicochemical properties of Dichlorophenyl imidazoldioxolan is presented in the table below, providing essential data for formulation and development.

Property	Value	Source
Molecular Formula	C27H30Cl2N4O5	[1][2]
Molecular Weight	561.5 g/mol	[1][2]
XLogP3	5.1	[1]
Melting Point	127.6°C to 130°C	[3]
Appearance	White to off-white crystalline solid	
Solubility	Soluble in DMSO.[4] Water solubility is low.	
Purity (HPLC)	>99.5% (optimized process)	[3]

Synthesis and Manufacturing

The synthesis of Dichlorophenyl imidazoldioxolan is a multi-step process involving the preparation of key intermediates followed by their coupling. A plausible synthetic workflow is outlined below.

Synthesis Workflow Diagram



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References

- 1. Modulation of sebum excretion from the follicular reservoir by a dichlorophenyl-imidazoldioxolan - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Antifungal activities of azole agents against the Malassezia species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. WO2005021521A1 - Preparation of 1-[4-(2-methoxy-phenyl)-piperazin-1-yl]-3-(2,6-dioxopiperidin-1-yl) propane hydrochloride - Google Patents [patents.google.com]
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